

Safe Disposal of Trilostane-d3: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Trilostane-d3

Cat. No.: B12378141

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This document provides essential safety and logistical information for the proper disposal of **Trilostane-d3**, a deuterium-labeled form of Trilostane. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. Trilostane is a competitive and orally active 3- β -hydroxysteroiddehydrogenase (3 β -HSD) inhibitor and is considered a hazardous substance, requiring special handling and disposal protocols.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Health and Safety Summary

Trilostane is classified with the following hazards:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Causes serious eye irritation.
- Suspected of damaging fertility or the unborn child.

Personal Protective Equipment (PPE) is mandatory when handling **Trilostane-d3**. This includes:

- Protective gloves

- Protective clothing
- Eye and face protection
- Appropriate respiratory protection if dust is generated

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ D ₃ NO ₃	
Molecular Weight	332.46	
Storage Temperature	Room Temperature, in a dry and well-ventilated place	

Disposal Protocol: A Step-by-Step Guide

The primary and mandated method for the disposal of **Trilostane-d3** is through a licensed professional waste disposal service. Do not attempt to dispose of this chemical through standard laboratory or municipal waste streams.

Step 1: Preparation for Disposal

- **Container Integrity:** Ensure the **Trilostane-d3** is in its original or a compatible, tightly sealed, and clearly labeled container. Leave chemicals in their original containers.
- **Labeling:** The container must be labeled as hazardous waste, clearly identifying the contents as "**Trilostane-d3**" and including appropriate hazard symbols.
- **Segregation:** Store the waste container in a designated hazardous waste accumulation area, segregated from incompatible materials such as strong oxidizing agents, and highly alkaline or acidic materials.

Step 2: Arranging for Professional Disposal

- **Contact a Licensed Service:** Identify and contact a licensed hazardous waste disposal company. Your institution's Environmental Health and Safety (EHS) department will have a

list of approved vendors.

- **Provide Information:** Furnish the disposal company with the Safety Data Sheet (SDS) for Trilostane and provide details on the quantity and concentration of **Trilostane-d3** to be disposed of.
- **Schedule Pickup:** Arrange a scheduled pickup time for the hazardous waste.

Step 3: Handling and Transfer

- **Wear Appropriate PPE:** When preparing for pickup, ensure all personnel handling the waste container are wearing the prescribed PPE.
- **Documentation:** Complete all required waste disposal manifests and documentation provided by the disposal company and your institution's EHS department.
- **Safe Transfer:** Hand over the waste to the disposal company representative.

Contaminated Materials Disposal

- Any materials, such as gloves, absorbent pads, or labware that have come into contact with **Trilostane-d3** must be treated as hazardous waste.
- These materials should be collected in a designated, sealed, and labeled hazardous waste container for disposal by the licensed service.
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible; otherwise, it should be punctured to prevent reuse and disposed of in a sanitary landfill or through controlled incineration.

Spill Management

In the event of a spill:

- **Evacuate and Ventilate:** Evacuate the immediate area and ensure adequate ventilation.
- **Control Ignition Sources:** Remove all sources of ignition.

- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Cleanup:
 - For dry spills, carefully sweep or scoop the material to avoid creating dust and place it in a suitable, closed container for disposal.
 - For liquid spills, use an inert absorbent material to contain and collect the spillage.
- Decontamination: Clean the spill area thoroughly.
- Dispose of Waste: All cleanup materials must be disposed of as hazardous waste.

Visualizing the Disposal Workflow

The following diagrams illustrate the key decision-making and procedural workflows for the proper disposal of **Trilostane-d3**.



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